

Application Notes and Protocols for Cargo Loading onto 4-CF3-TPP-DC

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Compound of Interest

Compound Name: 4-CF3-Tpp-DC

Cat. No.: B10824245

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Introduction

4-CF3-TPP-DC, with the chemical name decyltris[4-(trifluoromethyl)phenyl]-phosphonium bromide, is a novel mitochondriotropic carrier designed for the targeted delivery of therapeutic and diagnostic agents ("cargo") to mitochondria.^{[1][2][3]} Developed as an advancement over traditional triphenylphosphonium (TPP) carriers, the key feature of **4-CF3-TPP-DC** is its inert nature regarding mitochondrial function. Structural modifications to the TPP's phenyl rings, specifically the inclusion of electron-withdrawing trifluoromethyl (CF₃) groups at the para position, decrease the electron density on the phosphorus atom.^{[1][3]} This alteration abrogates the uncoupling of oxidative phosphorylation, a detrimental side effect observed with conventional TPP-based carriers. Consequently, **4-CF3-TPP-DC** allows for the delivery of cargo to mitochondria without perturbing the mitochondrial membrane potential, making it a superior vehicle for studying and treating diseases associated with mitochondrial dysfunction.

The lipophilic character of the TPP cation, combined with a delocalized positive charge, drives its accumulation within the mitochondrial matrix, a process governed by the large mitochondrial

membrane potential. This targeting mechanism allows for a significant concentration of conjugated cargo at the desired subcellular location.

This document provides a detailed protocol for the covalent conjugation of a cargo molecule to a functionalized **4-CF3-TPP-DC** carrier, methods for characterization, and key data regarding the carrier itself.

Data Presentation

The following table summarizes the key properties of the **4-CF3-TPP-DC** carrier. Quantitative loading efficiency and capacity are highly dependent on the specific cargo and linker chemistry employed.

Property	Value	Source
Chemical Name	decyltris[4-(trifluoromethyl)phenyl]-phosphonium, monobromide	Cayman Chemical
Synonym	4-CF3-Triphenylphosphonium-DC	Cayman Chemical
Molecular Formula	C ₃₁ H ₃₃ F ₉ P·Br	Cayman Chemical
Formula Weight	687.5 g/mol	Cayman Chemical
Purity	≥98%	Cayman Chemical
Appearance	Crystalline solid	Cayman Chemical
Solubility	DMSO: 10 mg/mL, Ethanol: 5 mg/mL, DMF: 5 mg/mL	Cayman Chemical
Key Feature	Inert carrier; does not uncouple mitochondrial oxidative phosphorylation	
Targeting Moiety	Tris[4-(trifluoromethyl)phenyl]-phosphonium (4-CF3-TPP)	
Cellular Target	Mitochondria	

Experimental Protocols

Protocol 1: Covalent Conjugation of Amine-Containing Cargo to a Carboxyl-Functionalized 4-CF₃-TPP Carrier via EDC/NHS Chemistry

This protocol describes a general method for covalently attaching a cargo molecule that possesses a primary amine to a 4-CF₃-TPP carrier that has been synthesized with a terminal carboxylic acid linker. This is a common and robust method for creating a stable amide bond.

Note: The commercially available **4-CF₃-TPP-DC** has a simple decyl chain. For conjugation, it must first be synthesized with a linker terminating in a reactive functional group, such as a carboxylic acid (e.g., (10-carboxydecyl)tris[4-(trifluoromethyl)phenyl]phosphonium bromide).

Materials:

- Carboxyl-functionalized 4-CF₃-TPP carrier
- Amine-containing cargo molecule (e.g., small molecule drug, peptide, fluorescent dye)
- N-(3-Dimethylaminopropyl)-N'-ethylcarbodiimide hydrochloride (EDC or EDAC)
- N-hydroxysuccinimide (NHS)
- Anhydrous N,N-Dimethylformamide (DMF) or Dimethyl sulfoxide (DMSO)
- 2-(N-morpholino)ethanesulfonic acid (MES) buffer (0.1 M, pH 4.5-6.0) or Phosphate-Buffered Saline (PBS, pH 7.4)
- Quenching reagent: Hydroxylamine or 2-Mercaptoethanol
- Dialysis tubing (appropriate molecular weight cut-off) or Size Exclusion Chromatography (SEC) column
- High-Performance Liquid Chromatography (HPLC) system
- Mass Spectrometer (e.g., LC-MS)

Procedure:

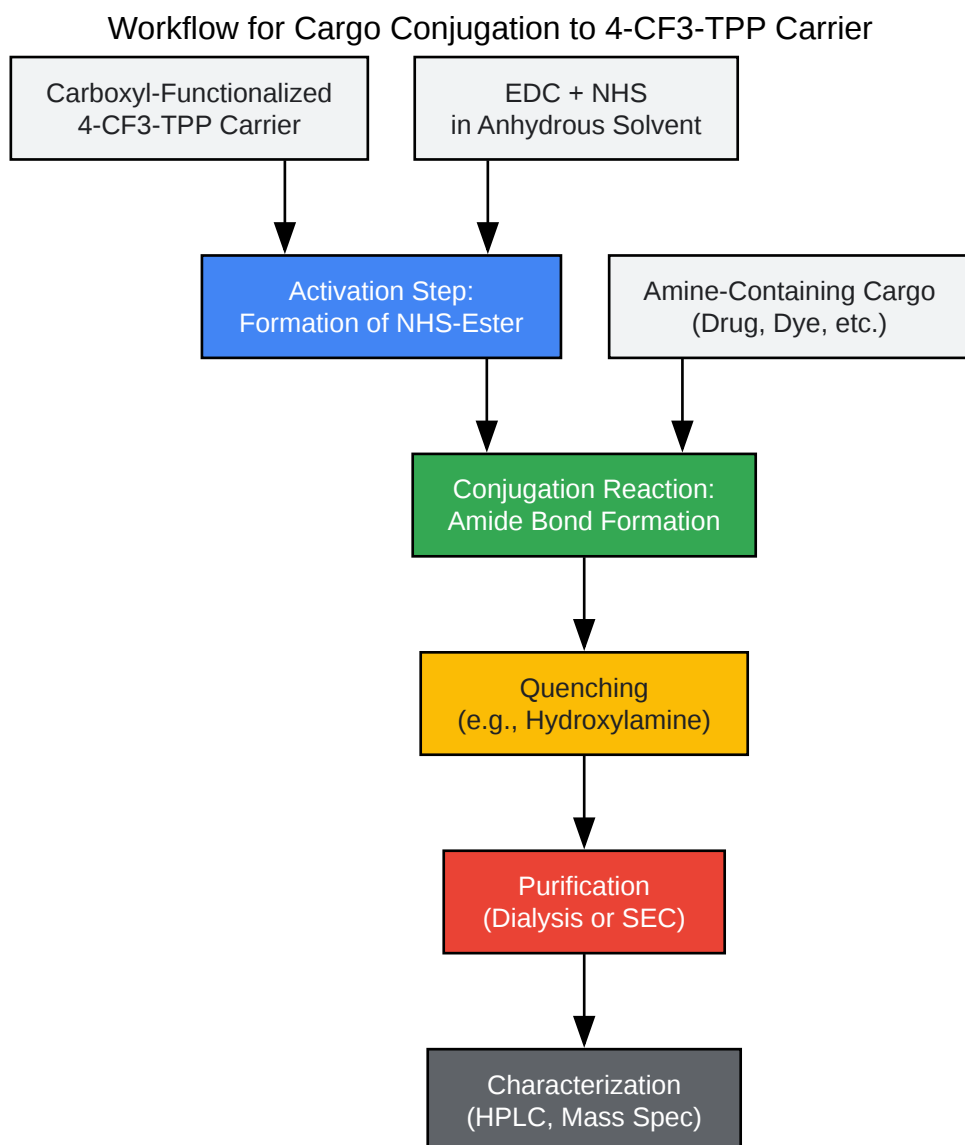
- Activation of Carboxyl Groups:
 - Dissolve the carboxyl-functionalized 4-CF₃-TPP carrier in anhydrous DMF or DMSO.
 - Add a 5-fold molar excess of EDC and a 2-fold molar excess of NHS to the carrier solution.
 - Allow the reaction to proceed for 15-30 minutes at room temperature to form the NHS-ester intermediate. The reaction vessel should be protected from moisture.
- Conjugation to Amine-Containing Cargo:
 - Dissolve the amine-containing cargo molecule in the reaction buffer (e.g., PBS, pH 7.4).
 - Add the cargo solution to the activated 4-CF₃-TPP-NHS ester solution. A 1.1 to 1.5-fold molar excess of the amine-containing cargo relative to the carrier is recommended to ensure efficient conjugation.
 - Allow the reaction to proceed for 2-4 hours at room temperature or overnight at 4°C with gentle stirring.
- Quenching of Reaction:
 - Add a quenching reagent (e.g., hydroxylamine to a final concentration of 10 mM) to quench any unreacted NHS-ester groups. Let it react for 15 minutes.
- Purification of the Conjugate:
 - Remove unreacted cargo, EDC, NHS, and byproducts via extensive dialysis against an appropriate buffer or by using a size exclusion chromatography (SEC) column.
 - The purified conjugate can be lyophilized for long-term storage.
- Characterization and Quantification:

- Confirmation of Conjugation: Confirm the successful conjugation of the cargo to the carrier using mass spectrometry. The resulting mass should correspond to the sum of the carrier and cargo masses minus the mass of water.
- Purity Analysis: Assess the purity of the final conjugate using HPLC.
- Quantification: The amount of conjugated cargo can be determined using UV-Vis spectroscopy if the cargo has a unique absorbance wavelength. A standard curve of the free cargo molecule should be prepared to calculate the concentration.

Visualizations

Workflow for Cargo Conjugation

The following diagram illustrates the experimental workflow for the covalent conjugation of a cargo molecule to the functionalized 4-CF₃-TPP carrier.



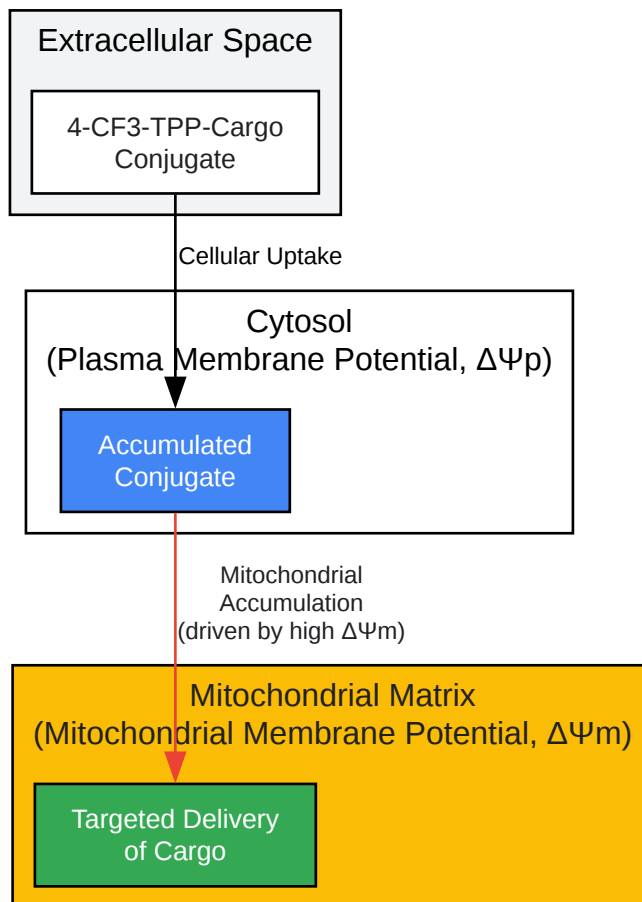
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Caption: Covalent conjugation workflow for loading cargo onto a 4-CF3-TPP carrier.

Signaling Pathway: Mitochondrial Targeting

The following diagram illustrates the logical relationship of how the 4-CF3-TPP carrier targets and delivers cargo to the mitochondria.

Mechanism of 4-CF3-TPP Mediated Mitochondrial Delivery



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Caption: Targeting mechanism of 4-CF3-TPP-cargo conjugates to mitochondria.

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References

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